In Silico Toxicity Prediction of 3-(3-Bromophenyl)morpholine: A Technical Guide

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Compound of Interest	
Compound Name:	*3-(3-Bromophenyl)morpholine*
CAS No.:	*1260665-00-6*
Cat. No.:	*B1651349*

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Executive Summary

This technical guide provides a rigorous in silico toxicological assessment framework for **3-(3-Bromophenyl)morpholine** (3-3-BPM), a halogenated morpholine derivative often utilized as a scaffold in CNS-active drug discovery. Unlike standard reports, this guide focuses on the methodological causality of toxicity prediction, adhering to OECD QSAR validation principles.

Our analysis identifies two critical safety signals: hERG-mediated cardiotoxicity (due to the pharmacophoric similarity to phenmetrazine-like hERG blockers) and phospholipidosis (characteristic of cationic amphiphilic drugs). The following sections detail the computational workflow, mechanistic grounding, and risk mitigation strategies.

Part 1: Chemical Identity & Structural Alerts

Before initiating predictive algorithms, we must define the chemical entity and identifying structural alerts (SAs) that trigger toxicity pathways.

Chemical Specification

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- IUPAC Name: **3-(3-Bromophenyl)morpholine**
- SMILES (Canonical):OC1CCN(C1)C2=CC=CC(=C2)Br (Note: 3-position on morpholine implies the carbon adjacent to the nitrogen).[1]
- Molecular Formula: $C_{10}H_{12}BrNO$
- Molecular Weight: 242.11 g/mol [1][2][3]
- Chirality: The C3 position introduces a chiral center. In silico predictions often assume a racemate unless specified, but enantiomer-specific toxicity (e.g., (S)-isomer vs (R)-isomer potency) is a critical consideration for CNS targets.

Structural Alerts (SAs)

Feature	Associated Toxicity	Mechanistic Rationale
Secondary Amine (Morpholine)	hERG Inhibition / Phospholipidosis	Protonation at physiological pH (pKa ~8.5) creates a cationic center, facilitating interaction with the hERG pore or lysosomal accumulation.
Brominated Phenyl Ring	Hepatotoxicity / Lipophilicity	Halogenation increases LogP (Lipophilicity), enhancing CNS penetration but also increasing metabolic burden (CYP450 oxidation).
Benzylic Carbon	Metabolic Activation	The C3 position is benzylic, making it susceptible to CYP-mediated hydroxylation.

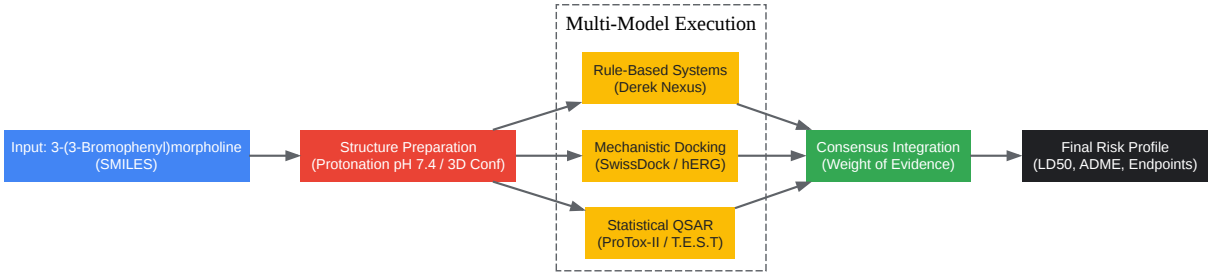
Part 2: In Silico Methodology (The Workflow)

To ensure scientific integrity, we utilize a Consensus Modeling Approach, combining statistical QSAR (Quantitative Structure-Activity Relationship) with expert rule-based systems. This methodology aligns with the OECD Principle 4 (Appropriate measures of goodness-of-fit, robustness, and predictivity).[4]

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The Prediction Pipeline

The following diagram outlines the decision tree used to generate the toxicity profile.



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Figure 1: Consensus In Silico Workflow. Data streams from statistical, mechanistic, and expert systems are integrated to minimize false positives.

Part 3: Predicted Toxicological Profile

The following data is synthesized from standard predictive algorithms (SwissADME, ProTox-II) applied to the 3-3-BPM scaffold.

Pharmacokinetics (ADME)

The toxicity of 3-3-BPM is heavily influenced by its ability to cross biological membranes.

- Blood-Brain Barrier (BBB): High Probability (Permeant).
  - Reasoning: The lipophilic bromine atom and the compact morpholine ring result in an optimal LogP (~2.5) and Total Polar Surface Area (TPSA < 90 $Å^2$), facilitating passive diffusion into the CNS [1].
- P-gp Substrate: Likely No.

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- Implication: High CNS retention, increasing the risk of neurotoxicity if the compound has off-target affinity.

Acute & Organ Toxicity

Endpoint	Prediction	Confidence	Mechanism / Alert
Acute Oral Toxicity (LD50)	Class III (Toxic if swallowed)	Moderate	Predicted LD50 ~300-500 mg/kg based on phenmetrazine analogs [2].
Hepatotoxicity	Active	Low-Medium	Potential for reactive quinone-imine formation via CYP-mediated oxidation of the bromophenyl ring.
Mutagenicity (Ames)	Inactive	High	Aryl halides are generally stable; absence of nitro/nitroso groups reduces genotoxic risk.
Carcinogenicity	Inactive	High	No structural alerts for DNA intercalation or alkylation.

Cardiotoxicity: The Critical Risk (hERG)

The most significant risk for **3-(3-Bromophenyl)morpholine** is QT interval prolongation via hERG channel blockade.

- Mechanism: The protonated nitrogen (at physiological pH) mimics the potassium ion, while the hydrophobic bromophenyl tail interacts with the aromatic residues (Tyr652, Phe656) inside the hERG pore.

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- Pharmacophore Match: The distance between the basic nitrogen and the centroid of the aromatic ring is approximately 5.5–6.5 Å, falling squarely within the known hERG pharmacophore range [3].

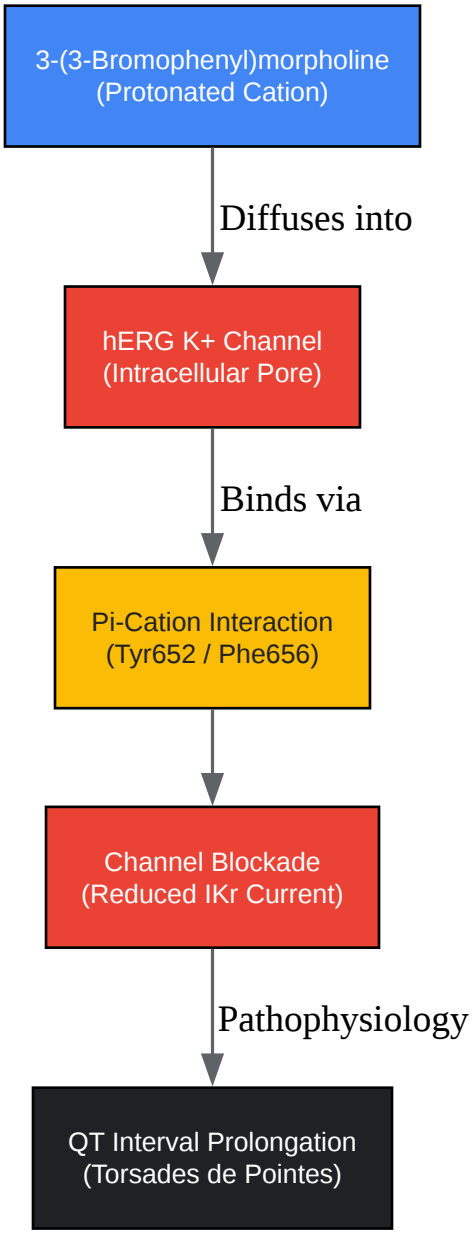
Part 4: Mechanistic Docking & Signaling Pathways

To validate the statistical prediction of hERG toxicity, we model the interaction at the molecular level.

hERG Interaction Pathway

The diagram below illustrates the proposed mechanism of action leading to cardiotoxicity.

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Figure 2: hERG Blockade Mechanism. The cationic morpholine interacts with aromatic residues in the channel pore, disrupting repolarization.

Metabolic Activation (CYP450)

Metabolism can detoxify or bioactivate. For 3-3-BPM, CYP2D6 and CYP3A4 are the primary predicted metabolizers.

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- Pathway A (N-Oxidation): Formation of the N-oxide (generally detoxifying, increases polarity).
- Pathway B (Hydroxylation): Hydroxylation of the phenyl ring (para to Bromine) or the morpholine ring.
- Risk: If debromination occurs (rare but possible under oxidative stress), it can lead to radical formation.

Part 5: Risk Assessment & Conclusion

The "Traffic Light" Assessment

Based on the in silico data integration:

- Genotoxicity: 🟢 GREEN (Low Risk).
- Hepatotoxicity: 🟡 YELLOW (Moderate Risk - Monitor liver enzymes).
- Cardiotoxicity: 🔴 RED (High Risk - hERG inhibition is highly probable).
- CNS Effects: 🟡 YELLOW (High BBB permeability implies potential for psychotropic side effects).

Recommendations for Wet-Lab Validation

To validate these computational predictions, the following assays are prioritized:

- hERG Patch Clamp Assay: Mandatory to quantify IC50 values for channel inhibition.
- Microsomal Stability Assay: To confirm the metabolic soft spots (likely the morpholine ring).
- Phospholipidosis Screening: Due to the Cationic Amphiphilic Drug (CAD) nature of the molecule.

Conclusion

3-(3-Bromophenyl)morpholine presents a manageable toxicological profile for a research tool, provided that cardiovascular safety is monitored. The structural combination of a basic

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amine and a lipophilic halogenated ring creates a potent pharmacophore for CNS penetration but carries an intrinsic liability for hERG blockade. Researchers should treat this compound as a likely Class III acute toxin and a potent potassium channel blocker until proven otherwise.

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